

Application Note: Quantification of Pimecrolimus in Tissue using High-Performance Liquid Chromatography

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Compound of Interest

Compound Name: *Picrolimus*

Cat. No.: *B15717958*

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Introduction

Pimecrolimus, an ascomycin macrolactam derivative, is a calcineurin inhibitor used as a topical treatment for inflammatory skin conditions such as atopic dermatitis.^[1] It acts by inhibiting T-cell activation and preventing the release of inflammatory cytokines.^{[1][2]} Accurate quantification of pimecrolimus in tissue is crucial for pharmacokinetic studies, dermal absorption assessments, and preclinical and clinical drug development. This application note provides a detailed protocol for the quantification of pimecrolimus in tissue samples using a robust and sensitive High-Performance Liquid Chromatography (HPLC) method, adaptable for both UV and mass spectrometric detection.

Principle

This method involves the extraction of pimecrolimus from homogenized tissue samples using a liquid-liquid or solid-phase extraction technique. The extracted analyte is then separated from endogenous interferences on a reverse-phase C18 column with a suitable mobile phase.

Quantification is achieved by monitoring the UV absorbance or by using the high selectivity and sensitivity of tandem mass spectrometry (MS/MS).

Experimental Protocols

Apparatus and Reagents

- Apparatus:
 - High-Performance Liquid Chromatography (HPLC) system with a pump, autosampler, and column oven.
 - UV/Vis or Photodiode Array (PDA) detector, or a tandem mass spectrometer (MS/MS).
 - C18 analytical column (e.g., 150 x 4.6 mm, 3-5 μm particle size).
 - Tissue homogenizer.
 - Centrifuge.
 - Solid-phase extraction (SPE) manifold and C18 cartridges (optional).
 - Nitrogen evaporator.
 - Analytical balance.
 - Vortex mixer.
 - Syringe filters (0.45 μm).
- Reagents:
 - Pimecrolimus reference standard.
 - Ascomycin or Tacrolimus (as internal standard, IS).
 - HPLC grade acetonitrile, methanol, and water.
 - Formic acid or ammonium acetate (for MS detection).

- Phosphate buffer (for UV detection).
- Zinc sulfate (for protein precipitation).
- Methylene chloride or methyl tert-butyl ether (for liquid-liquid extraction).

Sample Preparation

a) Tissue Homogenization:

- Accurately weigh the tissue sample (e.g., 100-200 mg).
- Add a suitable homogenization buffer (e.g., phosphate-buffered saline) in a 1:3 (w/v) ratio.
- Homogenize the tissue on ice until a uniform consistency is achieved.

b) Extraction:

- Option 1: Protein Precipitation
 - To 100 μ L of tissue homogenate, add 200 μ L of acetonitrile containing the internal standard.
 - Vortex vigorously for 1 minute to precipitate proteins.
 - Centrifuge at 10,000 x g for 10 minutes.
 - Transfer the supernatant to a clean tube and inject it into the HPLC system or proceed to further cleanup.
- Option 2: Liquid-Liquid Extraction (LLE)
 - To 100 μ L of tissue homogenate, add the internal standard solution.
 - Add 1 mL of extraction solvent (e.g., methylene chloride).
 - Vortex for 5 minutes.
 - Centrifuge at 3,000 x g for 10 minutes.

- Carefully transfer the organic layer to a new tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Option 3: Solid-Phase Extraction (SPE)
 - Condition a C18 SPE cartridge with 1 mL of methanol followed by 1 mL of water.
 - Load the supernatant from the protein precipitation step onto the cartridge.
 - Wash the cartridge with 1 mL of a water/methanol mixture (e.g., 80:20 v/v).
 - Elute pimecrolimus with 1 mL of methanol or acetonitrile.
 - Evaporate the eluate to dryness and reconstitute in 100 µL of the mobile phase.

Chromatographic Conditions

The following are example chromatographic conditions that can be optimized for specific applications.

- HPLC-UV Method:
 - Column: C18, 150 x 4.6 mm, 5 µm.
 - Mobile Phase: Phosphate buffer (pH 4.0) and Acetonitrile (55:45 v/v).[\[1\]](#)
 - Flow Rate: 1.0 mL/min.[\[1\]](#)
 - Column Temperature: 30°C.
 - Injection Volume: 10-20 µL.
 - Detection Wavelength: 210 nm or 258 nm.[\[1\]](#)
 - Retention Time: Approximately 3-6 minutes.

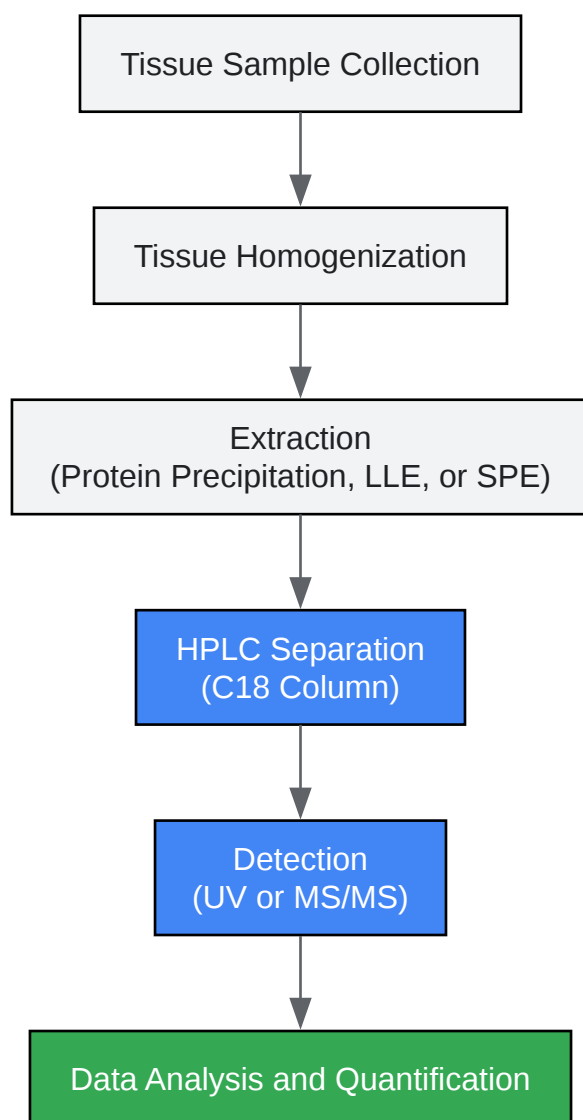
- LC-MS/MS Method:
 - Column: C18, 50 x 2.1 mm, 1.7 μ m.
 - Mobile Phase:
 - A: 10 mM Ammonium Acetate in water with 0.1% Formic Acid.
 - B: Methanol.
 - Gradient: Isocratic or gradient elution depending on the complexity of the matrix. A typical starting point is 5:95 (A:B).[3]
 - Flow Rate: 0.2-0.6 mL/min.
 - Column Temperature: 55°C.[4]
 - Injection Volume: 5-10 μ L.
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - MRM Transitions:
 - Pimecrolimus: To be determined by direct infusion of the standard.
 - Tacrolimus (as IS): m/z 821.5 $\rightarrow$ 768.3.[5]
 - Ascomycin (as IS): m/z 809.5 $\rightarrow$ 756.5.[6]

Data Presentation

The following table summarizes quantitative data from various studies on pimecrolimus and the structurally similar tacrolimus. This data can serve as a reference for method development and validation.

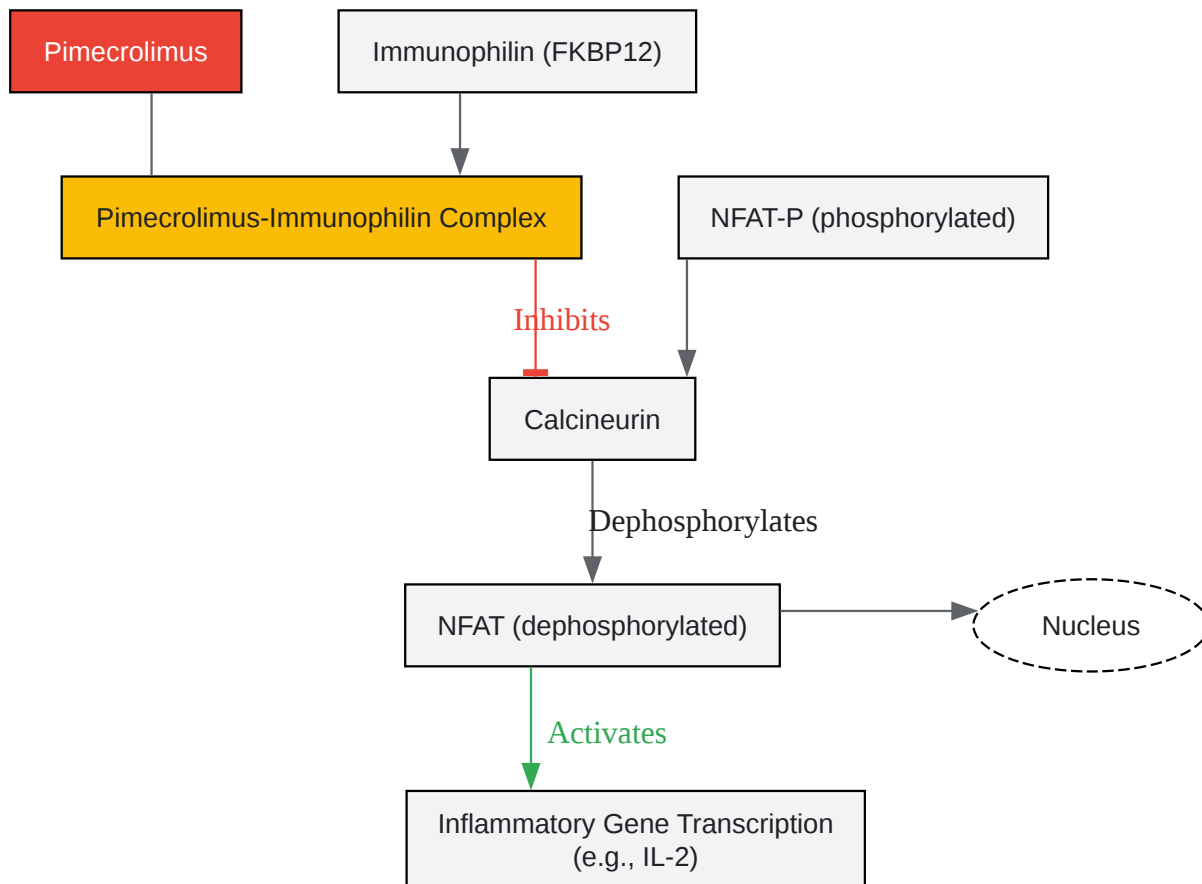
Analyte	Matrix	Method	Linearity Range	LOQ	Recovery (%)	Reference
Pimecrolimus	Cream	RP-HPLC-UV	5 - 30 µg/mL	0.19 µg/mL	99 - 101	[1]
Pimecrolimus	Cream	RP-HPLC-UV	LOQ - 150% of spec.	0.50 µg/mL	N/A	
Tacrolimus	Whole Blood	UPLC-MS/MS	0.20 - 200 ng/mL	0.20 ng/mL	>96	[3]
Tacrolimus	Whole Blood	HPLC-MS/MS	Up to 30 µg/L	0.5 µg/L	N/A	[4]
Tacrolimus	Plasma	HPLC-ELISA	N/A	N/A	N/A	[7][8]
Sirolimus	Lung Tissue	LC-MS/MS	0.5 - 50 ng/mL	0.5 ng/mL	N/A	[6][9]

Mandatory Visualizations



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Caption: Experimental workflow for the quantification of pimecrolimus in tissue.



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Caption: Signaling pathway of pimecrolimus action.

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